

Technical Support Center: Optimizing Vacuum Performance with NW16 Components

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Compound of Interest

Compound Name: NW16

Cat. No.: B15613197

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in achieving optimal performance from their vacuum systems utilizing **NW16** components.

Troubleshooting Guides

Issue: Higher than expected base pressure in the vacuum system.

This is a common issue that can often be attributed to leaks, outgassing, or contamination within the system. Follow this guide to diagnose and resolve the problem.

1. Preliminary Checks & Obvious Issues

- **Visual Inspection:** Carefully inspect all **NW16** connections for visible gaps, misaligned clamps, or pinched O-rings. Ensure all clamps are securely fastened.
- **Audible Leaks:** For larger leaks, you may be able to hear a hissing sound when the system is under vacuum. This is more common in the rough vacuum stages.

- Recent System Changes: Have any components been recently added, removed, or reconfigured? Pay close attention to these areas.

2. Differentiating Between a Leak and Outgassing

A Residual Gas Analyzer (RGA) is the most definitive tool for this purpose. However, a rate-of-rise test can also provide valuable clues.

- Rate-of-Rise Test:
 - Pump the system down to its base pressure.
 - Isolate the vacuum pump from the chamber by closing the high vacuum valve.
 - Monitor the pressure rise over a set period.
 - A rapid and linear pressure rise is indicative of a real leak.
 - A pressure rise that slows down and begins to plateau suggests that outgassing is the dominant gas load.[\[1\]](#)
- RGA Analysis:
 - Air Leak: A prominent peak at mass-to-charge ratio (m/z) 28 (Nitrogen) and a smaller peak at m/z 32 (Oxygen) in a roughly 4:1 ratio is a strong indicator of an air leak. The presence of Argon (m/z 40) can further confirm this.[\[2\]](#)
 - Outgassing: High peaks at m/z 18 (water vapor) are the most common sign of outgassing, especially in unbaked systems. Peaks corresponding to hydrocarbons may also be present if there is oil contamination.[\[2\]](#)[\[3\]](#)

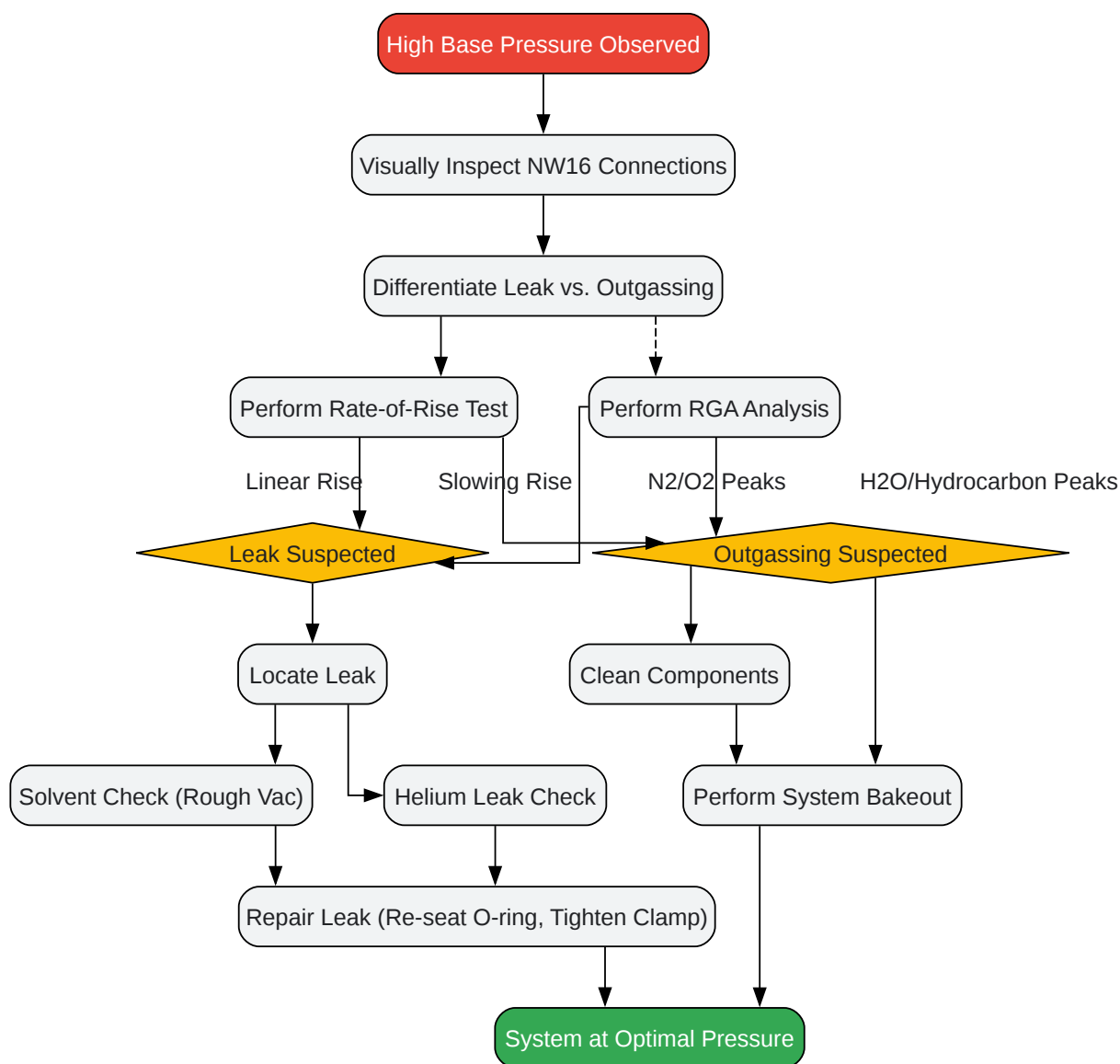
3. Locating a Leak

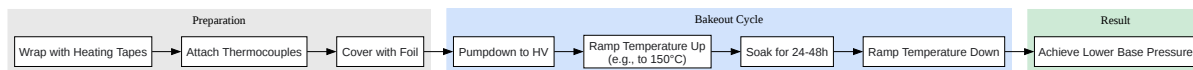
If a leak is suspected, the following methods can be used to pinpoint its location.

- Solvent Method (for rough vacuum):

- While the system is running, carefully apply a small amount of a volatile solvent like isopropyl alcohol to suspected leak points (e.g., flange connections).
- Monitor the vacuum gauge. A momentary pressure fluctuation (either an increase or decrease depending on the gauge type) indicates that the solvent has been drawn into the system at that location.
- Helium Leak Detection (for high and ultra-high vacuum): This is the most sensitive method for locating small leaks.^{[4][5][6][7]} A detailed protocol is provided in the "Experimental Protocols" section.

Troubleshooting Flowchart





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